

N-Methylethanolamine: A Comparative Performance Analysis Against Other Alkanolamines

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: meANA
CAS No.: 21150-19-6
Cat. No.: B1210163

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For researchers, scientists, and drug development professionals exploring the diverse applications of alkanolamines, a clear understanding of their comparative performance is crucial. This guide provides an objective comparison of N-methylethanolamine (NMEA) against other common alkanolamines such as monoethanolamine (MEA), diethanolamine (DEA), and triethanolamine (TEA). The comparison focuses on their efficacy in carbon capture and touches upon their relevance in biological systems, supported by experimental data.

Performance in Carbon Dioxide Capture

The primary industrial application for these alkanolamines is in acid gas removal, particularly CO₂ capture. Their performance is evaluated based on several key parameters, including CO₂ absorption capacity, reaction kinetics, and the energy required for regeneration.

Quantitative Performance Data

The following tables summarize the key performance indicators for N-methylethanolamine and other benchmark alkanolamines in CO₂ capture processes.

Amine	Type	CO2 Loading Capacity (mol CO2/mol amine)	Heat of Absorption (kJ/mol)
N-Methylethanolamine (NMEA)	Secondary	~0.5[1]	Not explicitly found
Monoethanolamine (MEA)	Primary	0.5[2]	-88.91[3]
Diethanolamine (DEA)	Secondary	0.5[2]	-70.44[3]
Triethanolamine (TEA)	Tertiary	-	-44.72[3]
N-Methyldiethanolamine (MDEA)	Tertiary	1.0[2][4]	-57.96 to -58.8[5]

Note: The theoretical maximum loading capacity for primary and secondary amines is 0.5 mol CO2/mol amine due to the formation of stable carbamates, while tertiary amines can reach a theoretical capacity of 1.0 mol CO2/mol amine through bicarbonate formation.

Amine	Reaction Rate with CO2	Regeneration Energy
N-Methylethanolamine (NMEA)	Faster than MDEA, slower than MEA	Lower than MEA
Monoethanolamine (MEA)	Fast	High
Diethanolamine (DEA)	Slower than MEA	Lower than MEA
Triethanolamine (TEA)	Slow	Low
N-Methyldiethanolamine (MDEA)	Slow	Low

Experimental Protocols

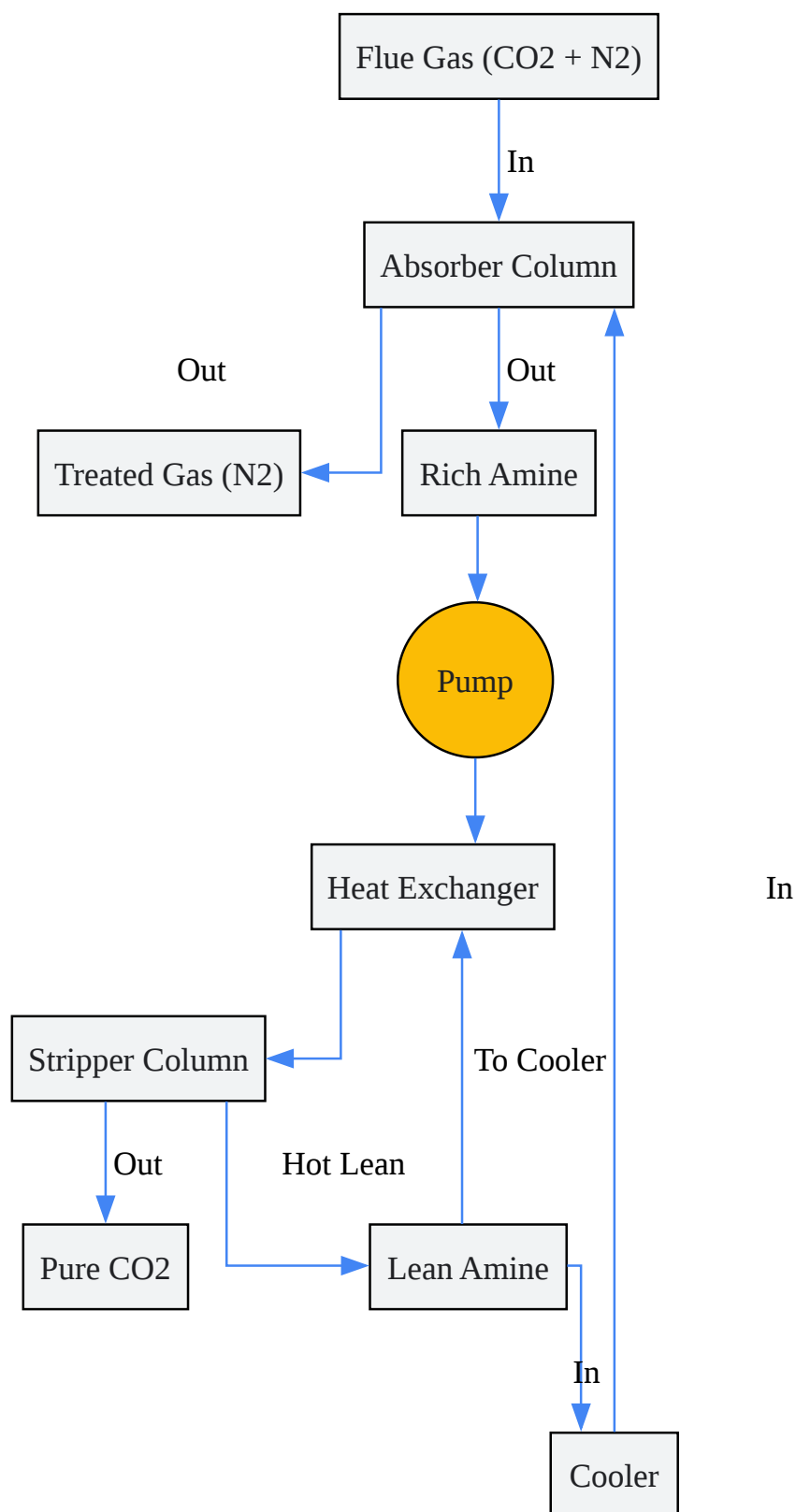
CO2 Absorption/Desorption Performance

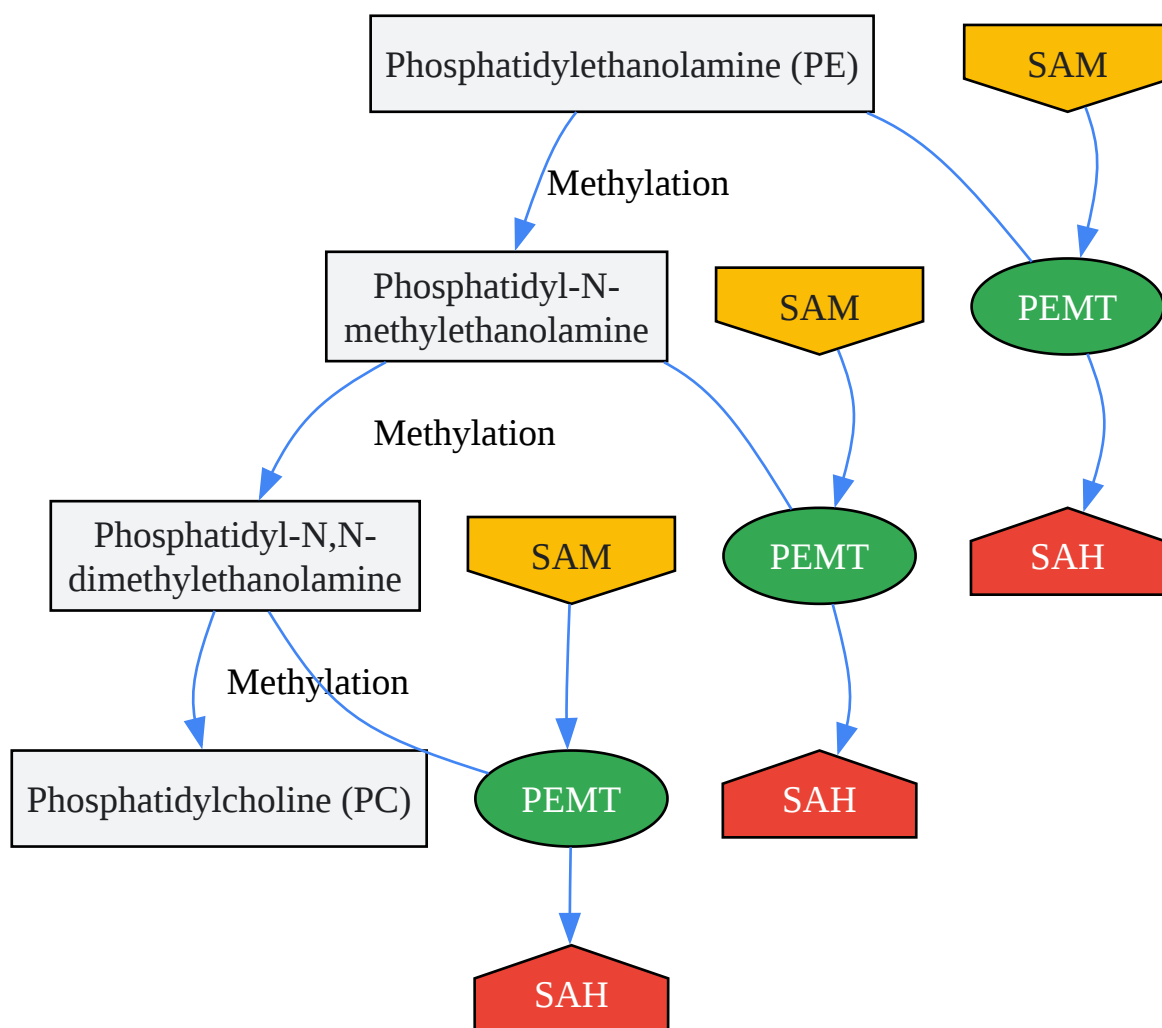
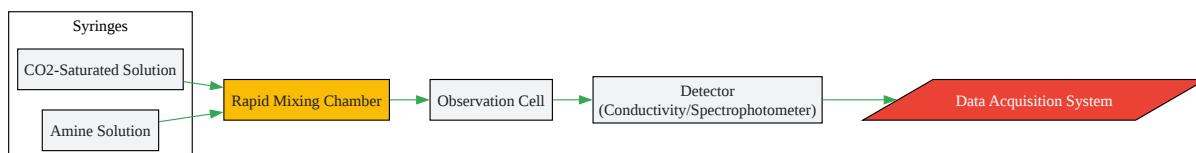
Objective: To determine and compare the CO₂ absorption and desorption characteristics of different alkanolamine solutions.

Apparatus: A continuous bubble-column scrubber or a packed bed system.[\[6\]](#)[\[7\]](#)

Methodology:

- Prepare aqueous solutions of the alkanolamines (e.g., NMEA, MEA, DEA, TEA) at a specified concentration (e.g., 30 wt%).
- Introduce a simulated flue gas with a known CO₂ concentration (e.g., 15% CO₂ in N₂) into the bottom of the absorber column at a constant flow rate.
- Simultaneously, pump the lean amine solution to the top of the column, allowing it to flow down and interact with the rising gas.
- Monitor the CO₂ concentration in the gas outlet to determine the absorption efficiency.
- Collect the CO₂-rich amine solution from the bottom of the absorber and feed it into a stripping column.
- Heat the rich solution in the stripper to a specific regeneration temperature (e.g., 120°C) to release the captured CO₂.
- Cool the regenerated lean amine solution and recirculate it back to the absorber.
- The cyclic loading capacity is calculated as the difference in CO₂ loading between the rich and lean solutions.





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